

Avrainvillamide in DMSO: Technical Support & Troubleshooting Guide

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Compound of Interest

Compound Name: Avrainvillamide

Cat. No.: B2978725

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This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility and stability of **avrainvillamide** when working with Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **avrainvillamide** in DMSO?

The solubility of **avrainvillamide** in DMSO has been determined to be 2.23 mg/mL, which corresponds to a molar concentration of 5.01 mM.^[1] To achieve this concentration, gentle warming and sonication may be necessary.^[1] It is critical to use high-purity, anhydrous (newly opened) DMSO, as the presence of water can significantly reduce the solubility of the compound.^[1]

Q2: How should I prepare an **avrainvillamide** stock solution in DMSO?

For consistent and reproducible results, follow a standardized protocol for stock solution preparation. A common concentration used in research is 5 mM.^[2] For detailed steps, please refer to the Experimental Protocols section below.

Q3: What are the recommended storage conditions and shelf life for **avrainvillamide** DMSO stock solutions?

Proper storage is crucial to maintain the integrity of the compound. Stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles.[1] Store solutions in tightly sealed containers away from moisture.[1]

Q4: My **avrainvillamide** solution shows precipitation after storage. What should I do?

Precipitation can occur if a solution prepared at room temperature is stored at a lower temperature (e.g., 4°C or -20°C), decreasing the compound's solubility.[3]

- Solution: Gently warm the vial to room temperature and vortex or sonicate until the precipitate is fully redissolved.[1][3] Ensure the solution is completely clear before use.
- Prevention: If you plan to store solutions at low temperatures, consider preparing a slightly less concentrated stock solution.[3]

Q5: Are there any known stability issues or incompatibilities I should be aware of?

The primary factor affecting **avrainvillamide** in DMSO is the solvent's hygroscopic nature. Absorbed moisture from the air can negatively impact solubility and potentially compound stability over the long term.[1] While specific degradation pathways for **avrainvillamide** in DMSO are not detailed in the literature, general best practices for handling compounds in DMSO should be followed, such as protection from light and avoiding prolonged exposure to room temperature.[2][3][4]

Data Summary

Table 1: Solubility of Avrainvillamide in DMSO

Parameter	Value	Notes
Solubility	2.23 mg/mL[1]	Requires ultrasonic and warming.[1]
Molar Concentration	5.01 mM[1]	Molecular Weight: 445.5 g/mol .
Recommended Solvent	High-purity, anhydrous DMSO[1]	Use newly opened DMSO to avoid moisture.[1]

Table 2: Stability and Storage of Avrainvillamide in DMSO

Storage Temperature	Shelf Life	Recommendations
-80°C	6 Months[1][2]	Preferred for long-term storage.
-20°C	1 Month[1]	Suitable for short-term working stocks.
General	N/A	Aliquot into single-use vials to prevent freeze-thaw cycles. Store sealed and protected from moisture.[1]

Experimental Protocols

Protocol 1: Preparation of a 5 mM Avrainvillamide Stock Solution

This protocol is based on methodologies reported in peer-reviewed literature.[2]

- **Equilibration:** Remove the vial containing solid **avrainvillamide** from the freezer and allow it to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Weigh the desired amount of **avrainvillamide** powder in a sterile microcentrifuge tube. For example, for 1 mL of a 5 mM solution, weigh 2.23 mg.
- **Dissolution:** Add the calculated volume of high-purity, anhydrous DMSO. Use a calibrated micropipette for accuracy.
- **Solubilization:** Vortex the solution vigorously. If the compound does not fully dissolve, use a sonication bath or gently warm the solution (e.g., in a 37°C water bath) for short periods until the solution is clear.[1]
- **Aliquoting:** Dispense the stock solution into smaller, single-use, light-protecting (amber) vials. This minimizes contamination and degradation from repeated freeze-thaw cycles.[3]

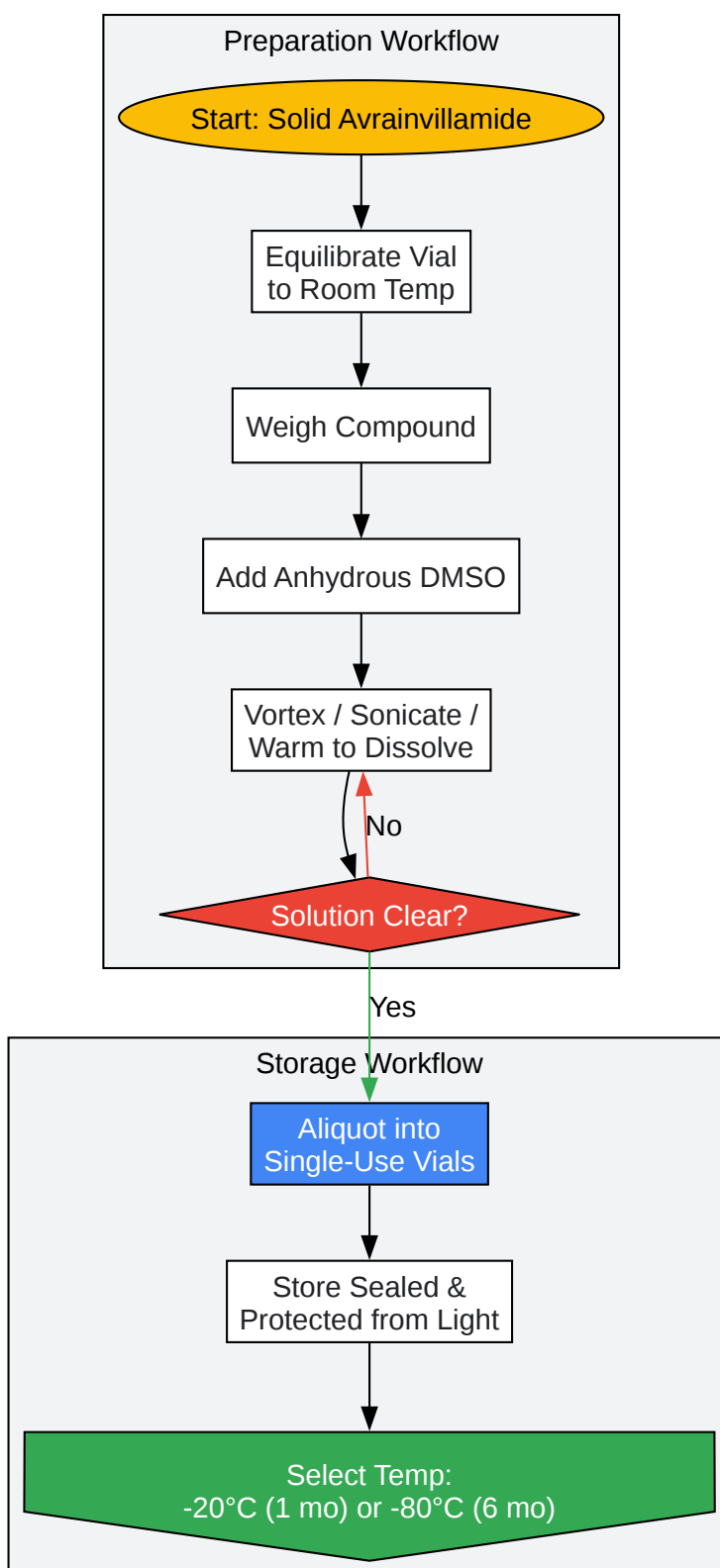
- Storage: Tightly seal the vials and store them at the appropriate temperature (-20°C for short-term or -80°C for long-term).^[1]

Protocol 2: General Workflow for Solubility and Stability Assessment

This outlines a general procedure for in-house validation if required.

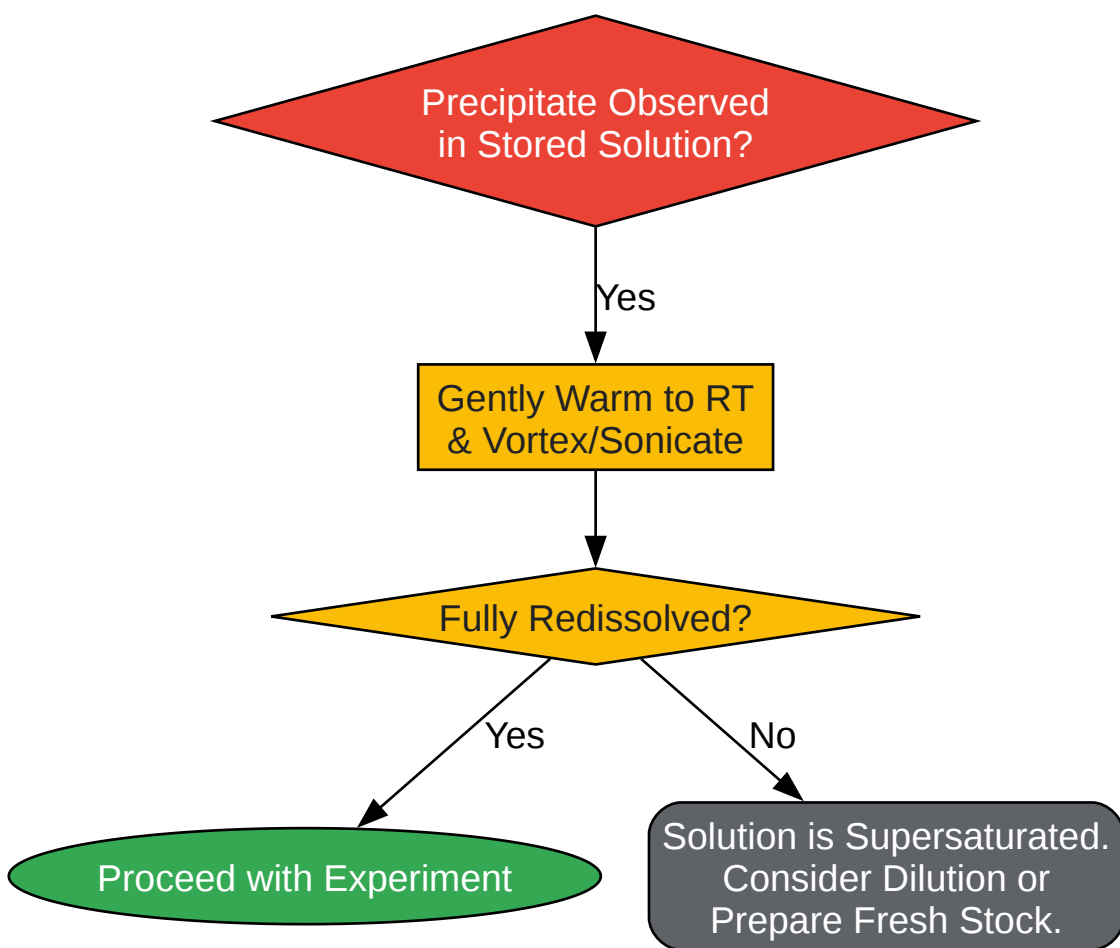
- Preparation: Prepare a concentrated stock solution of **avrainvillamide** in anhydrous DMSO as described in Protocol 1.
- Initial Analysis (T=0): Immediately after preparation, analyze an aliquot of the solution using High-Performance Liquid Chromatography (HPLC) with UV detection to determine the initial purity and concentration. This serves as the baseline.
- Storage Conditions: Aliquot the remaining stock solution and store under various conditions (e.g., -80°C, -20°C, 4°C, and room temperature, both protected from and exposed to light).
- Time-Point Analysis: At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months), retrieve one aliquot from each storage condition.
- Evaluation: Allow the aliquot to thaw completely and reach room temperature. Analyze by HPLC-UV under the same conditions as the T=0 sample.
- Data Comparison: Compare the purity and concentration results at each time point to the baseline. A significant decrease in the main compound peak or the appearance of new peaks indicates degradation.

Visual Guides and Pathways



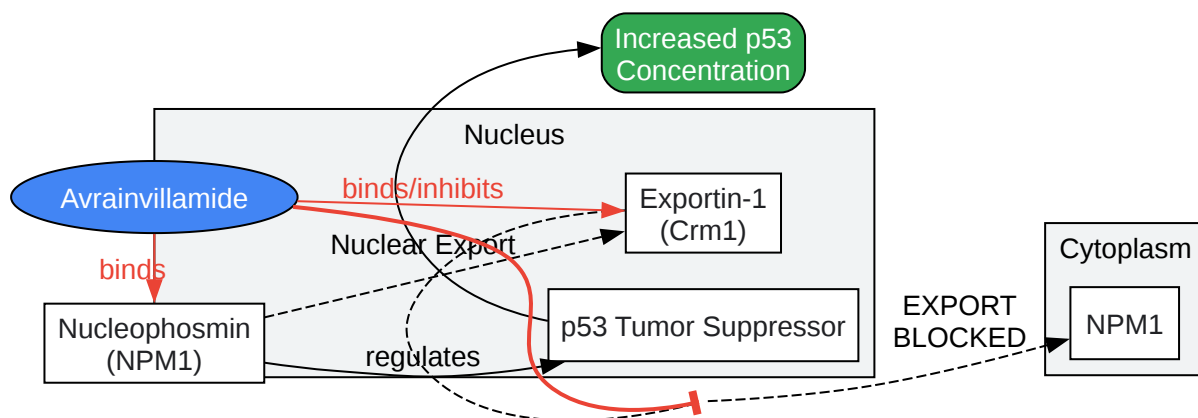
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Caption: Workflow for Preparing and Storing **Avrainvillamide** Stock Solutions.



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Caption: Troubleshooting Logic for Precipitated **Avrainvillamide** Solutions.



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Caption: Simplified Mechanism of Action for **Avrainvillamide**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The Natural Product Avrainvillamide Binds to the Oncoprotein Nucleophosmin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Search for the Active Ingredients from a 2-Aminothiazole DMSO Stock Solution with Antimalarial Activity - PMC [pmc.ncbi.nlm.nih.gov]
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